

Essential Safety and Logistics for Handling 2-Bromo-4-methylaniline

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Compound of Interest

Compound Name: 2-Bromo-4-methylaniline

Cat. No.: B145976

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This document provides critical safety protocols and logistical plans for the handling and disposal of **2-Bromo-4-methylaniline** (CAS No. 583-68-6). Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-4-methylaniline is a hazardous substance that is toxic if swallowed, in contact with skin, or inhaled.[1][2][3] It is classified as an acute toxicant and an irritant.[2] It can cause serious eye irritation, skin irritation, and may lead to respiratory irritation.[1][4] Prolonged or repeated exposure may cause damage to organs, particularly the blood and hematopoietic system.[1]

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield that meets OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][5]	To prevent eye contact which can cause serious irritation.[1][4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[1][5] Long-sleeved clothing is recommended.[6]	To avoid skin contact, as the substance is toxic and can cause irritation.[1][4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1][5] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[5]	To prevent inhalation, which is a route of toxic exposure.[1]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **2-Bromo-4-methylaniline** from preparation to use.

Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[1][7]
- Work in a well-ventilated area, preferably under a chemical fume hood.[4][8]

- Don all required PPE as specified in Table 1 before handling the chemical.
- Keep the container tightly closed when not in use.[1][4][6]

Handling:

- Avoid contact with skin, eyes, and clothing.[1][5]
- Do not breathe dust, mist, vapors, or spray.[1]
- Wash hands and any exposed skin thoroughly after handling.[1][4]
- Do not eat, drink, or smoke in the area where the chemical is handled or stored.[1]

In Case of a Spill:

- Evacuate personnel from the spill area.
- Ventilate the area.
- For small spills, absorb with an inert material such as sand, silica gel, or universal binder.[1][7]
- Collect the absorbed material into a suitable, closed container for disposal.[1][7]
- Do not let the chemical enter the drains.[8]

First Aid Measures

Immediate medical attention is required for any exposure.

Table 2: First Aid Procedures for **2-Bromo-4-methylaniline** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Get medical attention.[1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1] Get medical attention.[1]
Inhalation	Remove to fresh air.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][4] Get medical attention.[1]
Ingestion	Do NOT induce vomiting. Clean mouth with water.[1][6] Immediately call a POISON CENTER or doctor/physician.[1][3]

Disposal Plan

2-Bromo-4-methylaniline and its containers must be disposed of as hazardous waste.

- Waste Classification: This material is classified as hazardous waste.[6]
- Container Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][6]
- Contaminated Materials: Any materials, such as absorbents used for spills, must also be treated as hazardous waste and disposed of accordingly.

Physical and Chemical Properties

Understanding the properties of **2-Bromo-4-methylaniline** is crucial for safe handling and storage.

Table 3: Physical and Chemical Properties of **2-Bromo-4-methylaniline**

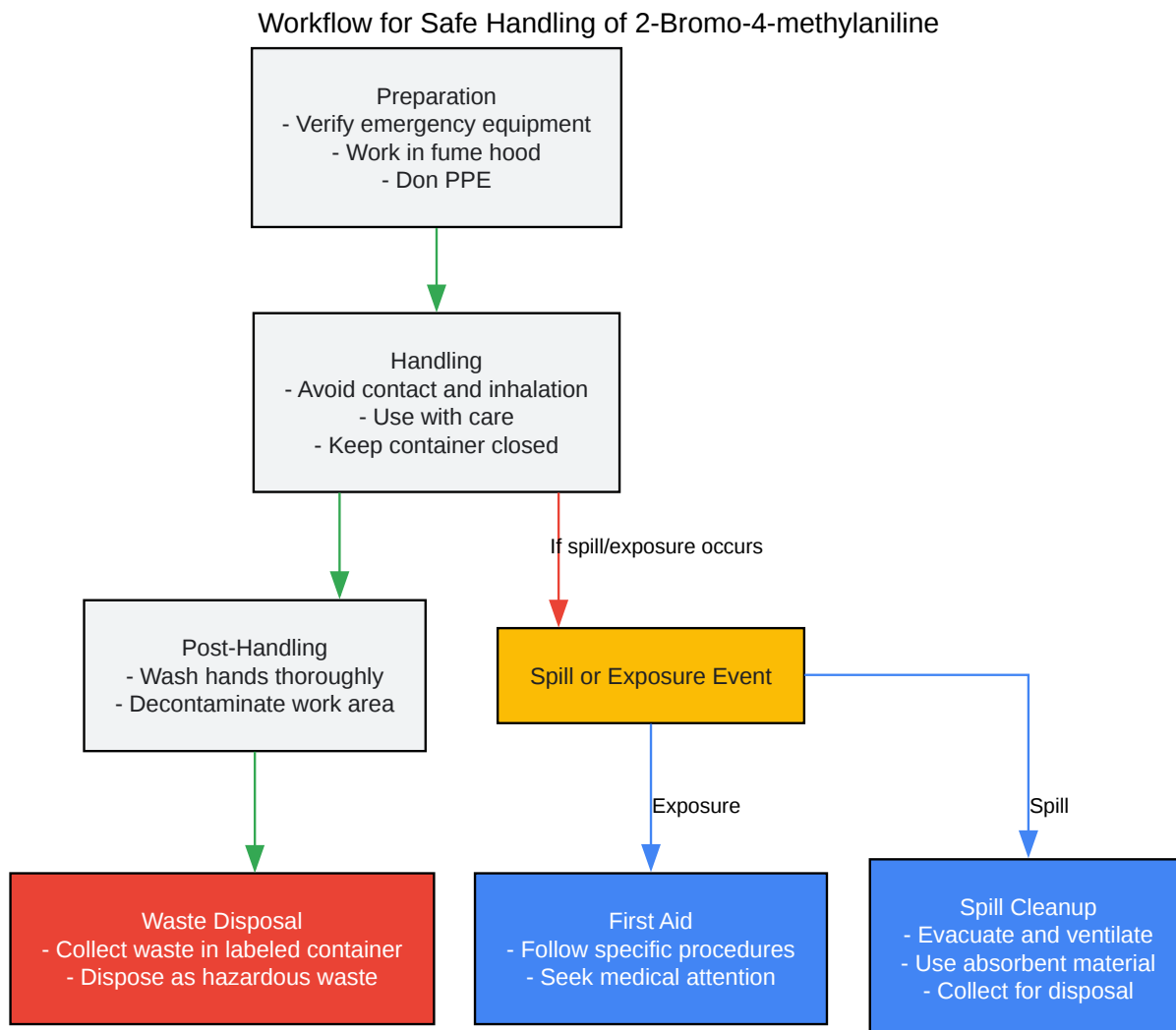
Property	Value
Molecular Formula	C7H8BrN[1]
Molecular Weight	186.05 g/mol [2]
Appearance	Brown liquid[1]
Melting Point	14 - 16 °C / 57.2 - 60.8 °F[1]
Boiling Point	240 °C / 464 °F[9][10]
Flash Point	> 112 °C / > 233.6 °F[1]
Specific Gravity	1.500[1]
Solubility	Insoluble in water[10][11]

Storage and Incompatible Materials

Proper storage is critical to maintain the chemical's stability and prevent hazardous reactions.

- **Storage Conditions:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][4][6] Store locked up.[1][4]
- **Incompatible Materials:** Avoid contact with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[1]

Workflow for Safe Handling



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Caption: Safe handling workflow for **2-Bromo-4-methylaniline**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 2-Bromo-4-methylaniline | C₇H₈BrN | CID 11422 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. 2,6-Dibromo-4-methylaniline(6968-24-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
- 7. fishersci.com [fishersci.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. 2-Bromo-4-methylaniline 98 583-68-6 [sigmaaldrich.com]
- 10. 2-Bromo-4-methylaniline | 583-68-6 [chemicalbook.com]
- 11. echemi.com [echemi.com]
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